

7-Chloroisoquinoline hydrochloride chemical properties

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Compound of Interest

Compound Name: 7-Chloroisoquinoline hydrochloride

Cat. No.: B13263423

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Technical Profile: 7-Chloroisoquinoline Hydrochloride

Core Scaffold for Kinase Inhibitors and Bioactive Heterocycles

Executive Summary

7-Chloroisoquinoline hydrochloride (7-Cl-IQ[1][2]·HCl) is a halogenated isoquinoline derivative serving as a critical building block in the synthesis of antitumor agents, anticonvulsants, and kinase inhibitors. Its value lies in the C7-chlorine substituent, which functions as a stable handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), while the isoquinoline nitrogen remains available for salt formation or quaternization to modulate solubility and pharmacokinetics.

This guide synthesizes the physicochemical data, optimal synthetic routes, and reactivity profiles required to utilize this compound in high-fidelity drug discovery workflows.

Chemical Identity & Physicochemical Profile[1][3][4][5][6][7][8]

The hydrochloride salt is typically generated in situ or isolated as a stable solid to improve the water solubility of the lipophilic free base.

Property	Data
IUPAC Name	7-Chloroisoquinoline hydrochloride
Common Name	7-Cl-IQ HCl
CAS Number (Free Base)	34784-06-0
CAS Number (Tetrahydro)	82771-60-6 (Note: Often confused; verify oxidation state)
Molecular Formula	C_9H_6ClN [1][2][3][4][5][6][7] · HCl
Molecular Weight	163.60 (Free Base) / 200.06 (HCl Salt)
Appearance	Off-white to pale yellow crystalline solid
Melting Point	44–45 °C (Free Base) [1]; >200 °C (HCl Salt, decomp.)
Solubility	Free Base: Soluble in DCM, EtOAc, MeOH.[8] HCl Salt: Soluble in Water, DMSO, MeOH; Insoluble in Et ₂ O.
pKa (Conj. Acid)	~5.4 (Isoquinoline core) [2]

Synthetic Routes & Process Chemistry

Researchers often face regioselectivity challenges when synthesizing 7-chloroisoquinoline. Two primary strategies are recommended based on the required purity and scale.

Method A: Oxidative Dehydrogenation (High Purity)

The most reliable laboratory route involves the oxidation of commercially available 7-chloro-1,2,3,4-tetrahydroisoquinoline. This avoids the regiochemical isomer issues of cyclization

reactions.

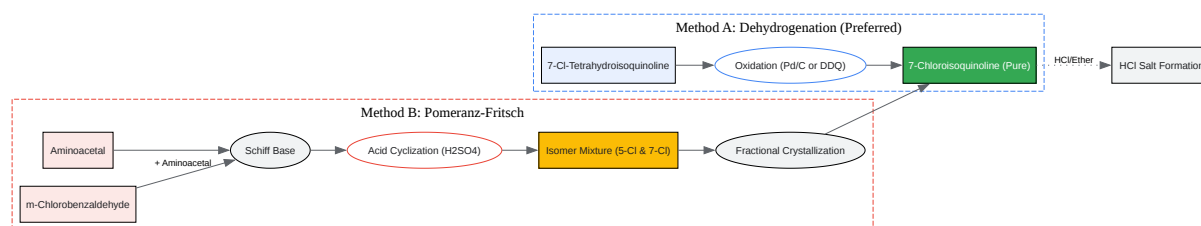
- Precursor: 7-chloro-1,2,3,4-tetrahydroisoquinoline (CAS 82771-60-6).[2]
- Reagents: Palladium on Carbon (Pd/C) in refluxing decalin or mesitylene; or DDQ (2,3-Dichloro-5,6-dicyano-1,4-benzoquinone) in dioxane.
- Mechanism: Aromatization driven by the restoration of full aromaticity.
- Advantage: Yields isomerically pure 7-isomer.

Method B: Pomeranz-Fritsch Cyclization (Classical)

Used for bulk synthesis but requires rigorous purification.

- Precursor: m-Chlorobenzaldehyde + Aminoacetal.
- Challenge: Cyclization of the meta-substituted Schiff base occurs at both ortho positions, yielding a mixture of 7-chloroisoquinoline and 5-chloroisoquinoline.
- Purification: Fractional crystallization of the nitrate or hydrochloride salts is required to separate the 7-isomer from the 5-isomer [3].

Visualization: Synthetic Pathways



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Caption: Comparison of oxidative dehydrogenation (regioselective) vs. Pomeranz-Fritsch cyclization (mixture).

Reactivity Profile & Functionalization

The 7-chloroisoquinoline scaffold presents two distinct vectors for chemical modification, enabling the construction of complex SAR (Structure-Activity Relationship) libraries.

The C7-Chlorine Handle (Suzuki/Buchwald Coupling)

Unlike the activated positions in pyridine, the C7 position in isoquinoline is on the benzenoid ring and behaves similarly to an aryl chloride.

- Reactivity: Less reactive than C1-halides but amenable to Pd-catalyzed cross-coupling.
- Protocol: Uses $\text{Pd}(\text{OAc})_2/\text{S-Phos}$ or $\text{Pd}(\text{dppf})\text{Cl}_2$ with boronic acids.
- Application: Introduction of biaryl motifs common in kinase inhibitors [4].

The C1-Position (Nucleophilic Attack)

The C1 position (adjacent to Nitrogen) is highly electrophilic due to the imine-like character of the N1-C1 bond.

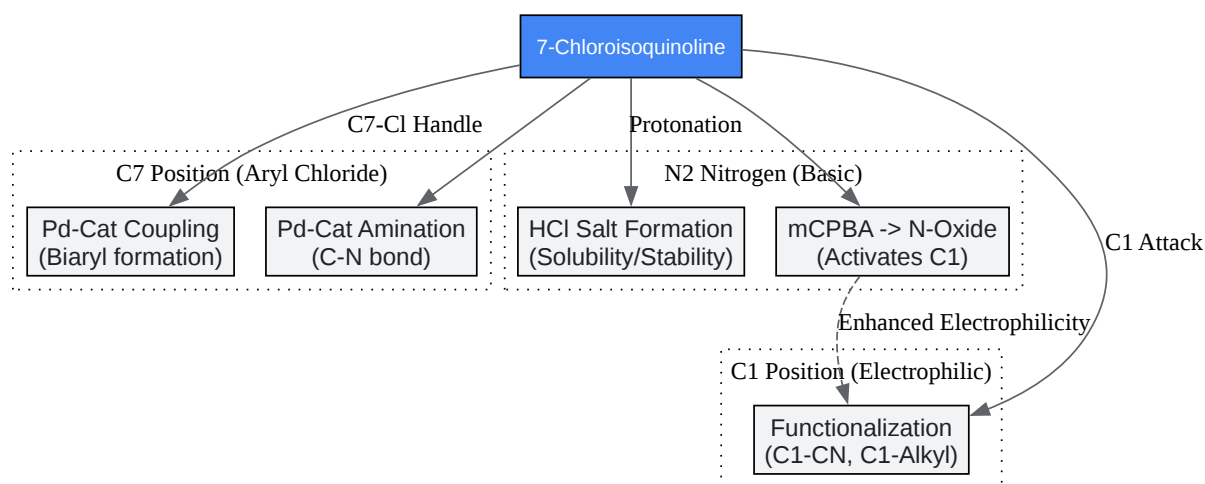
- Reissert Reaction: Reaction with benzoyl chloride and KCN yields 1-cyano-2-benzoyl-1,2-dihydroisoquinoline.
- Chichibabin Reaction: Direct amination with NaNH_2 (harsh) or milder $\text{S}_{\text{N}}\text{Ar}$ if a leaving group (e.g., C1-Cl) is first introduced via N-oxide rearrangement.

Salt Formation (The Hydrochloride)

Protonation of the pyridine nitrogen (N2) creates the hydrochloride salt.[1]

- Effect: Increases electron deficiency of the ring, enhancing electrophilicity at C1.
- Stability: The HCl salt is hygroscopic and should be stored under desiccant.

Visualization: Reactivity Logic



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Caption: Functionalization vectors for 7-Chloroisoquinoline: C7 cross-coupling and C1 electrophilic attack.

Experimental Protocols

Protocol 1: Preparation of 7-Chloroisoquinoline Hydrochloride

This protocol converts the free base to the stable salt form.

- **Dissolution:** Dissolve 1.0 eq (163 mg) of 7-chloroisoquinoline (free base) in 5 mL of anhydrous diethyl ether or ethyl acetate.
- **Acidification:** Dropwise add 1.1 eq of 2M HCl in diethyl ether (or dioxane) at 0°C under nitrogen atmosphere.
- **Precipitation:** A white precipitate will form immediately. Stir for 15 minutes.

- Isolation: Filter the solid under vacuum (Schlenk line or Buchner funnel).
- Washing: Wash the filter cake with cold anhydrous ether (2 x 2 mL) to remove unreacted free base.
- Drying: Dry under high vacuum for 4 hours. Yield is typically >90%.
 - Note: If the product is hygroscopic, store in a desiccator.

Protocol 2: Suzuki Coupling at C7 (General Procedure)

Validates the utility of the C-Cl bond.

- Setup: Combine 7-chloroisoquinoline (1.0 eq), Arylboronic acid (1.2 eq), K_2CO_3 (2.0 eq), and $Pd(dppf)Cl_2$ (0.05 eq) in a microwave vial.
- Solvent: Add degassed Dioxane:Water (4:1).
- Reaction: Heat at 90-100°C for 12 hours (or 1 hour in microwave).
- Workup: Dilute with EtOAc, wash with brine, dry over Na_2SO_4 , and concentrate.
- Purification: Silica gel chromatography (Hexane/EtOAc gradient).

Safety & Handling (GHS)

- Signal Word: WARNING
- Hazard Statements:
 - H315: Causes skin irritation.[\[4\]](#)
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.[\[4\]](#)
- Storage: Store at 2-8°C. Hygroscopic (HCl salt). Keep away from strong oxidizing agents.

References

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